Application Note: Quantification of **L-Hyoscyamine** in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name:	*L-Hyoscyamine*
Cat. No.:	*B15616859*

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Abstract

This application note describes a sensitive and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **L-Hyoscyamine** in human plasma. The method utilizes liquid-liquid extraction for sample preparation and a chiral column for chromatographic separation, ensuring accurate measurement of the pharmacologically active L-isomer. The procedure is validated according to FDA and EMA guidelines and is suitable for clinical and pharmacokinetic studies.

Introduction

L-Hyoscyamine is the levorotatory, active isomer of atropine, a tropane alkaloid and competitive antagonist of muscarinic acetylcholine receptors.[1] Its quantification in plasma is crucial for pharmacokinetic and toxicokinetic studies. This LC-MS/MS method provides the necessary sensitivity and specificity for determining **L-Hyoscyamine** concentrations in human plasma, typically in the pg/mL range.[1][2]

Experimental

Materials and Reagents

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- **L-Hyoscyamine** reference standard
- Scopolamine (Internal Standard, IS)
- Human plasma (K2-EDTA)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- n-Hexane (HPLC grade)
- Isopropanol (HPLC grade)
- Diethylamine (reagent grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Water (deionized, 18 MΩ·cm)

LC-MS/MS Instrumentation

- Liquid Chromatograph: Shimadzu, Agilent, or equivalent HPLC/UHPLC system
- Mass Spectrometer: Sciex API 5500, Waters Xevo TQ-S, or equivalent triple quadrupole mass spectrometer
- Ion Source: Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI)[2]

Sample Preparation: Liquid-Liquid Extraction (LLE)

A liquid-liquid extraction procedure is employed to isolate **L-Hyoscyamine** and the internal standard from the plasma matrix.[1]

- Thaw plasma samples at room temperature.

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- To 1.0 mL of plasma, add 50 µL of the internal standard working solution (Scopolamine, 1 ng/mL).[2]
- Add 100 µL of 0.2 M NaOH and vortex for 30 seconds.
- Add 5.0 mL of extraction solvent (e.g., n-hexane:isopropanol, 90:10 v/v).
- Vortex for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject 10 µL onto the LC-MS/MS system.

Chromatographic and Mass Spectrometric Conditions

To ensure the separation of **L-Hyoscyamine** from its inactive d-isomer, a chiral column is recommended.[1]

Table 1: LC-MS/MS Parameters

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Parameter	Condition
LC Column	Chiral MZ column (250 mm × 4.6 mm, 5.0 µm) [1] or equivalent
Mobile Phase	A: n-Hexane with 0.1% DiethylamineB: Isopropanol with 0.1% Diethylamine
Gradient	Isocratic or gradient elution optimized for separation (e.g., 85% A for 5 min)
Flow Rate	0.8 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Ionization Mode	ESI Positive
MRM Transitions	L-Hyoscyamine: 290.1 → 124.1[1]Scopolamine (IS): 304.1 → 138.1
Source Temperature	500°C
Desolvation Gas Flow	650 L/h
Collision Gas	Argon

Method Validation

The method was validated according to the FDA and EMA guidelines for bioanalytical method validation.[3][4][5][6]

Table 2: Method Validation Summary

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Parameter	Acceptance Criteria	Result
Linearity (r^2)	≥ 0.99	> 0.99
Calibration Range	-	20 - 500 pg/mL[1][2]
Lower Limit of Quantification (LLOQ)	Signal-to-Noise > 10, Precision ≤ 20%, Accuracy ±20%	20 pg/mL
Precision (CV%)	Within-run and Between-run ≤ 15% (≤ 20% at LLOQ)	Within-run: 1.9 - 3.4%Between-run: 1.2 - 5.0% [2]
Accuracy (%RE)	Within-run and Between-run ±15% (±20% at LLOQ)	Within-run: -3.3 to +5.1%Between-run: -4.5 to +2.5%[2]
Recovery (%)	Consistent, precise, and reproducible	> 85%
Matrix Effect	IS-normalized matrix factor CV ≤ 15%	No significant matrix effect observed.
Stability	Bench-top, Freeze-thaw, Long-term	Stable under all tested conditions.[1]

Results and Discussion

The developed LC-MS/MS method demonstrated high sensitivity, specificity, and robustness for the quantification of **L-Hyoscyamine** in human plasma. The use of a chiral column allowed for the specific measurement of the active L-isomer. The validation results confirm that the method is reliable for its intended purpose in a regulated bioanalytical environment.

Conclusion

A validated LC-MS/MS method for the determination of **L-Hyoscyamine** in human plasma has been successfully developed. The method is sensitive, selective, and meets the regulatory requirements for bioanalytical method validation. It is suitable for application in pharmacokinetic studies and therapeutic drug monitoring.

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Protocol: **L-Hyoscyamine** Quantification in Plasma by LC-MS/MS

Purpose

This protocol details the procedure for the quantitative determination of **L-Hyoscyamine** in human plasma samples using a validated LC-MS/MS method.

Materials and Equipment

- Chemicals and Reagents: See Application Note.
- Equipment:
  - LC-MS/MS system (as specified in the Application Note)
  - Analytical balance
  - Pipettes (calibrated)
  - Vortex mixer
  - Centrifuge
  - Nitrogen evaporator
  - Autosampler vials

Stock and Working Solution Preparation

3.1 **L-Hyoscyamine** Stock Solution (1 mg/mL): Accurately weigh 10 mg of **L-Hyoscyamine** and dissolve in 10 mL of methanol.

3.2 Scopolamine (IS) Stock Solution (1 mg/mL): Accurately weigh 10 mg of Scopolamine and dissolve in 10 mL of methanol.

3.3 Working Solutions: Prepare serial dilutions of the stock solutions with methanol:water (50:50, v/v) to create working solutions for calibration standards and quality controls.

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Sample Preparation Protocol

4.1 Preparation of Calibration Standards and Quality Controls (QCs): Spike blank human plasma with the appropriate working solutions to achieve final concentrations for the calibration curve (e.g., 20, 50, 100, 200, 400, 500 pg/mL) and QCs (e.g., 60, 150, 350 pg/mL).[2]

4.2 Extraction Procedure: Follow the Liquid-Liquid Extraction protocol detailed in the Application Note.

LC-MS/MS Analysis

- Equilibrate the LC-MS/MS system with the initial mobile phase conditions.
- Create a sequence table including blank samples, calibration standards, QCs, and unknown samples.
- Inject the reconstituted samples onto the LC-MS/MS system.
- Acquire data in Multiple Reaction Monitoring (MRM) mode using the transitions specified in Table 1.

Data Analysis and Calculations

- Integrate the chromatographic peaks for **L-Hyoscyamine** and the internal standard.
- Calculate the peak area ratio (Analyte Area / IS Area).
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards. A weighted ($1/x^2$) linear regression is typically used.
- Determine the concentration of **L-Hyoscyamine** in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

System Suitability and Acceptance Criteria

- Calibration Curve: The correlation coefficient (r^2) should be ≥ 0.99. At least 75% of the calibration standards must be within ±15% of their nominal values (±20% for LLOQ).

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- Quality Controls: At least 67% of the QCs and at least 50% at each concentration level must be within ±15% of their nominal values.

Visualizations

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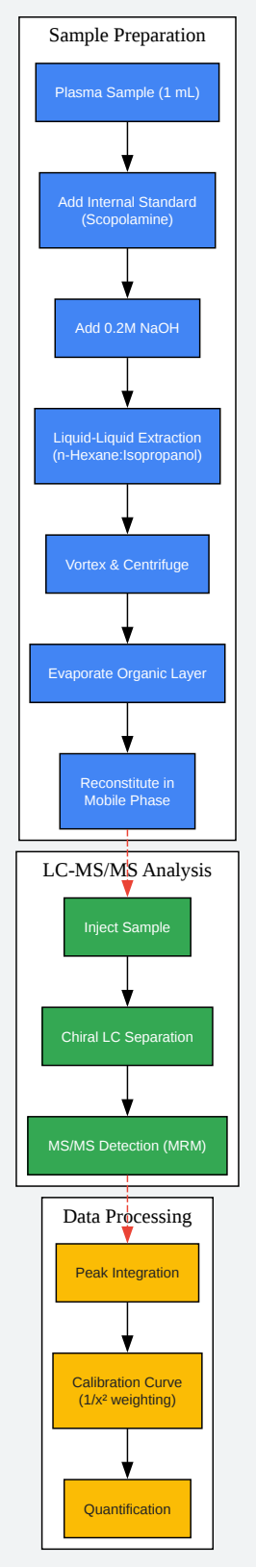

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Caption: Experimental workflow for **L-Hyoscyamine** quantification.

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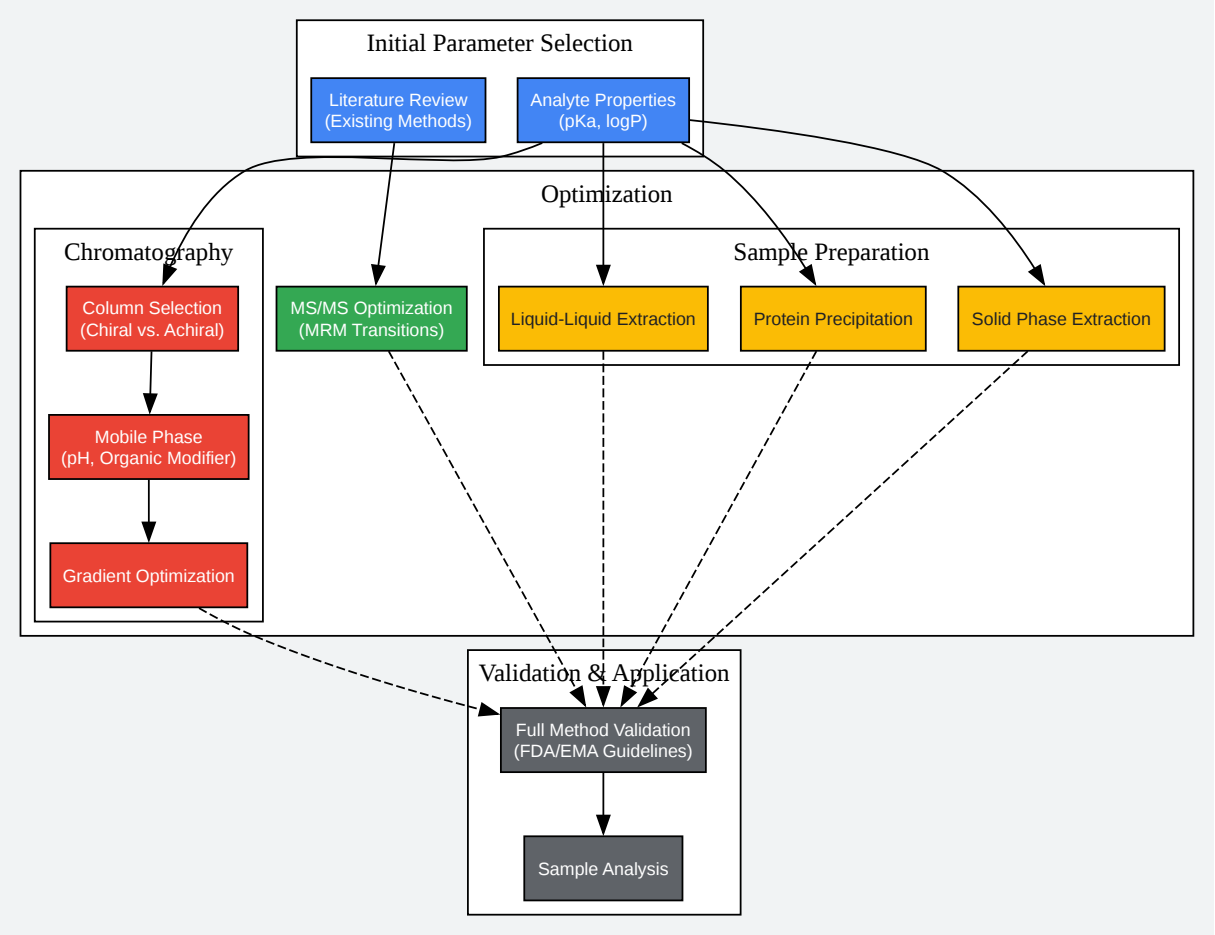

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